

# Rimacalib solubility in DMSO and ethanol

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## Compound Focus: Rimacalib

CAS No.: 215174-50-8

Cat. No.: S541430

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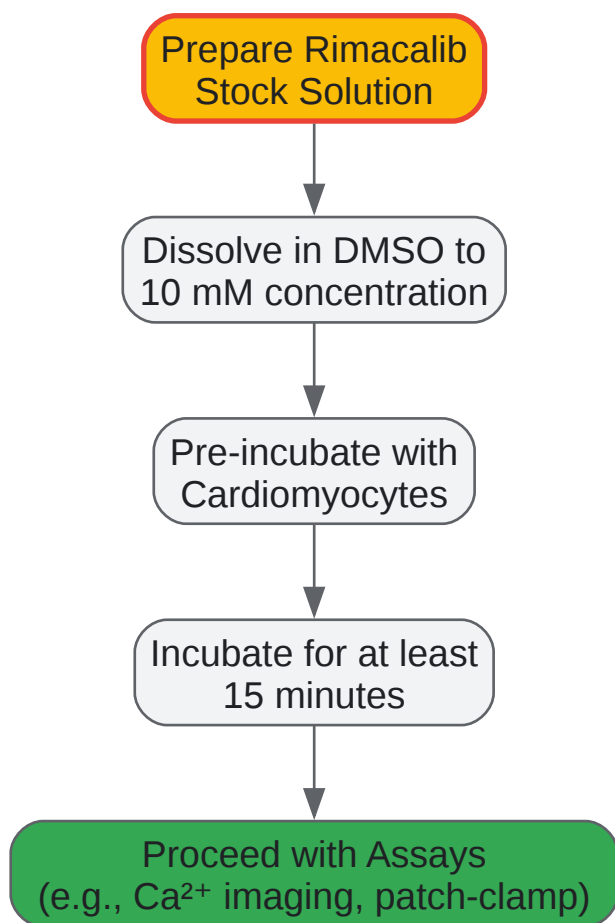
## Solubility Data and Preparation

The following table summarizes the available solubility data for **Rimacalib** in DMSO and Ethanol, based on supplier specifications and research protocols.

Solvent	Concentration	Preparation Notes / Key Uses
DMSO	125 mg/mL (316.90 mM) [1] [2]	Sonication is recommended to aid dissolution [1]. Suitable for preparing high-concentration stock solutions.
Ethanol	16.67 mg/mL (42.26 mM) [2]	Ultrasonication is recommended [2].

## Experimental Protocols from Research

In experimental settings, **Rimacalib** dissolved in DMSO is used to treat cells. The following workflow outlines a typical protocol for studying its effects on cardiomyocytes [3]:



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*Experimental workflow for **Rimacalib** treatment in cardiomyocytes [3].*

The specific protocol is as follows [3]:

- **Stock Solution:** Prepare a 10 mM concentration of **Rimacalib** in DMSO.
- **Cell Pre-incubation:** Cardiomyocytes are pre-incubated with **Rimacalib** at a final concentration of 10  $\mu$ M.
- **Incubation Time:** The pre-incubation should last for at least 15 minutes before commencing the experimental assays.

## Biological Context of Rimacalib

Understanding the compound's background can be helpful for experimental design.

- **Primary Target:** **Rimacalib** is a potent and orally bioavailable inhibitor of **Ca<sup>2+</sup>/calmodulin-dependent protein kinase II (CaMKII)** [3]. It shows isoform selectivity, with IC<sub>50</sub> values of approximately **1 μM for CaMKIIα** and **30 μM for CaMKIIγ** [1] [3] [2].
- **Observed Effects in Research:** In cellular studies, **Rimacalib** (SMP-114) has been shown to:
  - Reduce **SR Ca<sup>2+</sup> leak** and suppress spontaneous arrhythmogenic events in human and murine cardiomyocytes [3].
  - Improve **Ca<sup>2+</sup>-transient potentiation** and cardiomyocyte contractility without negatively impacting systolic function [1] [3].
- **Therapeutic Exploration:** The compound has been explored for potential therapeutic applications, including entering **clinical phase II trials for the treatment of rheumatoid arthritis** [3].

## Key Considerations for Researchers

- **Solvent Impact:** DMSO itself can have biological effects on cells. The final concentration of DMSO in any assay should be controlled, typically not exceeding 0.1%, to minimize solvent toxicity.
- **Solution Stability:** For stock solutions in DMSO, it is recommended to aliquot and store at **-80°C for 6 months or -20°C for 1 month** to maintain stability and prevent repeated freeze-thaw cycles [2].
- **Handling Precautions:** All described information and protocols are strictly for research purposes. Products are not intended for human consumption [1] [3] [2].

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## References

1. | CaMK | TargetMol Rimacalib [targetmol.com]
2. Rimacalib (SMP 114) | CaMKII 阻害剂 [medchemexpress.com]
3. (SMP 114) |CaMKII (Ca<sup>2+</sup>/calmodulin-dependent protein... Rimacalib [invivochem.com]

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